

# Biochemical Profile of Acalisib (GS-9820)

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## Compound Focus: Acalisib

CAS No.: 870281-34-8

Cat. No.: S548988

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The table below summarizes the key characteristics of **Acalisib** as a selective PI3K $\delta$  inhibitor.

Property	Description
Primary Target	PI3K $\delta$ (p110 $\delta$ isoform) [1] [2]
Reported IC <sub>50</sub> for PI3K $\delta$	12.7 - 14 nM [1] [2]
Selectivity	114- to 400-fold selective over other Class I PI3K isoforms ( $\alpha$ , $\beta$ , $\gamma$ ); no significant activity against Class II/III PI3K, mTOR, or DNA-PK [1]
Key Clinical Trial	Phase 1b (NCT01705847) in relapsed/refractory lymphoid malignancies [3] [2]
Clinical Dose	Up to 400 mg twice daily [2]
Overall Response Rate (ORR)	42.1% in all patients; 53.3% in CLL patients; 28.6% in NHL/HL patients [2]
Common Adverse Events	Diarrhea, rash, elevated liver transaminases, and infections [2]

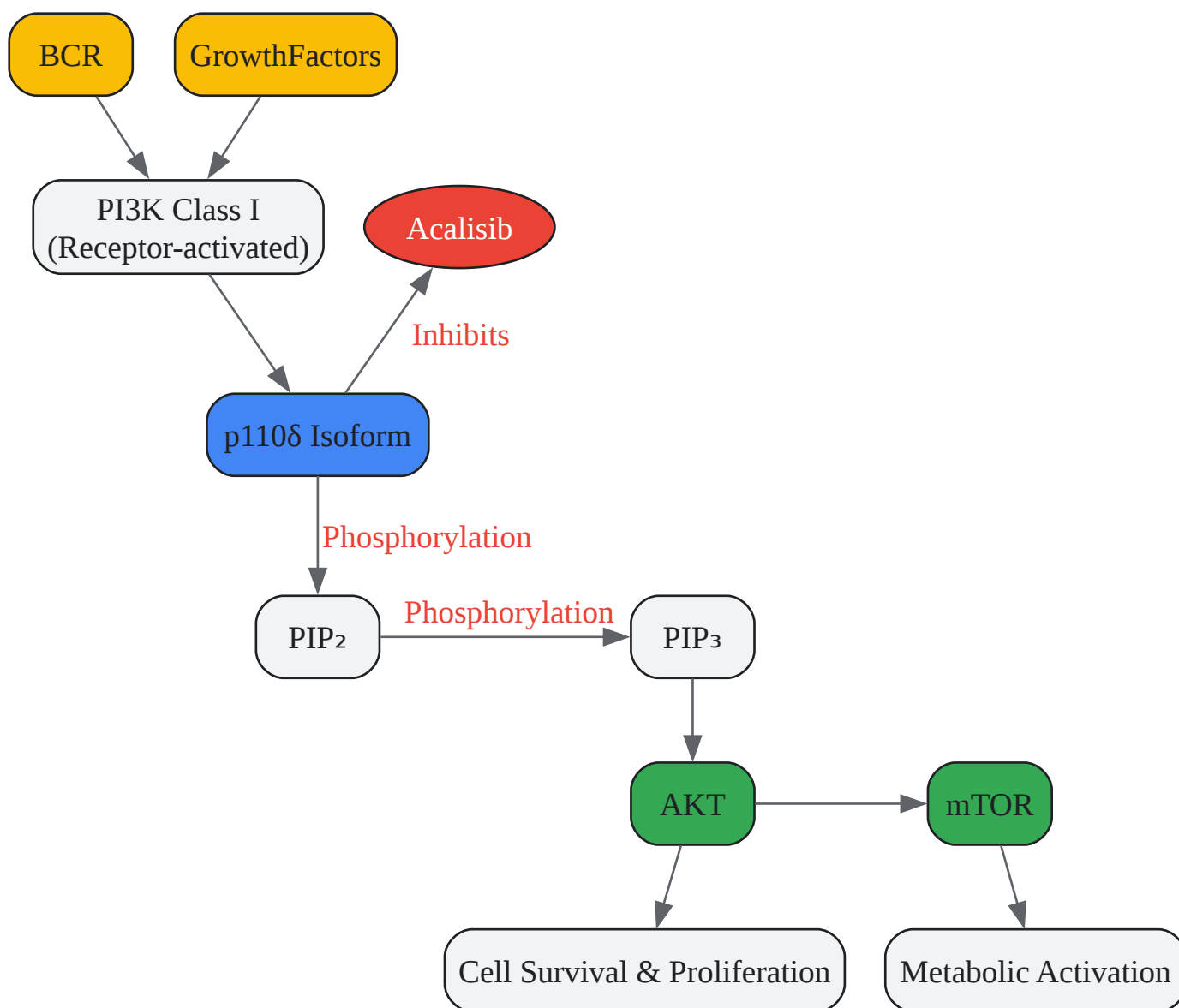
## Comparative Preclinical Data

One study directly compared the metabolic effects of **Acalisib** with a PI3K $\alpha$  inhibitor (BYL-719) in obese mice. The results highlight the distinct roles of different PI3K isoforms [4].

Inhibitor	Primary Target	Effect on Body Weight in Obese Mice	Effect on Serum Glucose & Lipids
<b>Acalisib (GS-9820)</b>	PI3K $\delta$	No significant reduction [4]	Minor effects [4]
<b>BYL-719</b>	PI3K $\alpha$	Significant reduction [4]	Induced severe hyperglycemia and increased serum triglycerides/FFA [4]

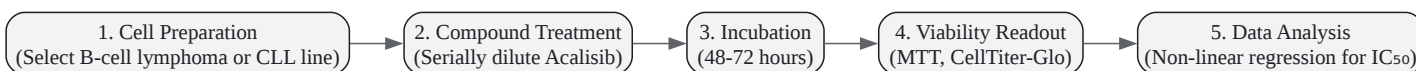
## Acalisib's Role in PI3K Signaling and Experimental Pathways

**Acalisib** works by specifically blocking the p110 $\delta$  isoform of PI3K. The following diagram illustrates the signaling pathway and its inhibition.



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The experimental workflow for a cell-based potency assay, as inferred from general practices in kinase inhibitor development, would typically follow these stages:



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## References

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2. Final results of a phase 1b study of the safety and efficacy ... [nature.com]
3. Final results of a phase 1b study of the safety and efficacy ... [pubmed.ncbi.nlm.nih.gov]
4. PI3K $\alpha$  inhibition reduces obesity in mice [aging-us.com]

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